

Essential Safety and Handling Guide for the Potent PPAR α Agonist GW7647

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Compound of Interest

Compound Name: PPAR α agonist 10

Cat. No.: B12382270

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of the potent peroxisome proliferator-activated receptor alpha (PPAR α) agonist, GW7647.

This document provides critical safety and logistical information for the handling of the potent PPAR α agonist GW7647 (CAS 265129-71-3). Given the high potency of this compound, strict adherence to the following procedures is essential to ensure personnel safety and prevent contamination.

Compound Identification and Properties

While the specific query was for "PPAR α agonist 10," this designation does not correspond to a readily identifiable compound in chemical databases. Based on the specificity for a potent PPAR alpha agonist, this guide focuses on GW7647, a well-characterized and highly potent selective PPAR α agonist.

Property	Value
Compound Name	GW7647
CAS Number	265129-71-3
Molecular Formula	C ₂₉ H ₄₆ N ₂ O ₃ S
Molecular Weight	502.75 g/mol
Purity	Typically ≥98%
Form	Crystalline solid
Solubility	DMSO: up to 100 mM, Ethanol: up to 25 mM
Storage (Powder)	-20°C for up to 3 years
Storage (In solvent)	-80°C for up to 1 year

Personal Protective Equipment (PPE)

Due to the potent nature of GW7647, a comprehensive PPE strategy is mandatory to prevent inhalation, ingestion, and skin contact.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile), inspected before use. Use proper glove removal technique.
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.
Respiratory Protection	For handling powder outside of a containment system, a NIOSH-approved respirator is required. In a well-ventilated hood, a standard dust mask may be sufficient, but a risk assessment should be performed.
Skin and Body Protection	Laboratory coat. For larger quantities or increased risk of exposure, disposable coveralls are recommended.

Operational Plan: Step-by-Step Handling Procedures

1. Designated Work Area:

- All work with solid GW7647 must be conducted in a designated area, such as a certified chemical fume hood, a glove box, or a ventilated balance enclosure, to control airborne particles.
- The work surface should be lined with absorbent, disposable bench paper.

2. Weighing the Compound:

- Weighing of the solid compound should be performed within a ventilated enclosure to minimize inhalation risk.
- Use anti-static weighing dishes and tools to prevent dispersal of the powder.

3. Solution Preparation:

- Prepare stock solutions in a chemical fume hood.

- Add the solvent to the vial containing the pre-weighed compound slowly to avoid splashing.
- Cap the vial securely before vortexing or sonicating to fully dissolve the compound.

4. Experimental Use:

- When handling solutions, wear appropriate gloves and eye protection.
- All transfers of solutions should be performed carefully to avoid splashes and aerosol generation.
- Clearly label all containers with the compound name, concentration, solvent, and date.

5. Post-Handling:

- Decontaminate all surfaces and equipment that came into contact with GW7647 using an appropriate cleaning agent (e.g., 70% ethanol followed by water).
- Remove and dispose of contaminated bench paper and other disposable materials as hazardous waste.
- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Disposal Plan

1. Waste Segregation:

- All waste contaminated with GW7647, including unused compound, empty vials, contaminated PPE, and disposable labware, must be segregated as hazardous chemical waste.

2. Solid Waste Disposal:

- Collect solid waste in a dedicated, clearly labeled, and sealed hazardous waste container.

3. Liquid Waste Disposal:

- Collect liquid waste containing GW7647 in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office.

4. Final Disposal:

- Arrange for the disposal of all hazardous waste through your institution's EHS office, following all local, state, and federal regulations.

Emergency Procedures

Incident	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	In case of contact, immediately wash skin with soap and copious amounts of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.
Ingestion	Wash out mouth with water provided the person is conscious. Call a physician. Do not induce vomiting.

Visualized Workflow for Handling Potent PPAR α Agonist GW7647

Caption: Workflow for the safe handling and disposal of GW7647.

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